

Application Notes and Protocols: In Vitro Anti-HIV Activity of Euonymine

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Compound of Interest

Compound Name: *Euonymine*

Cat. No.: *B15594006*

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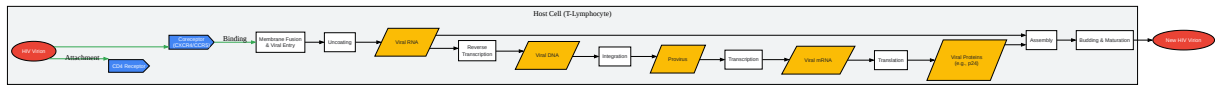
Introduction

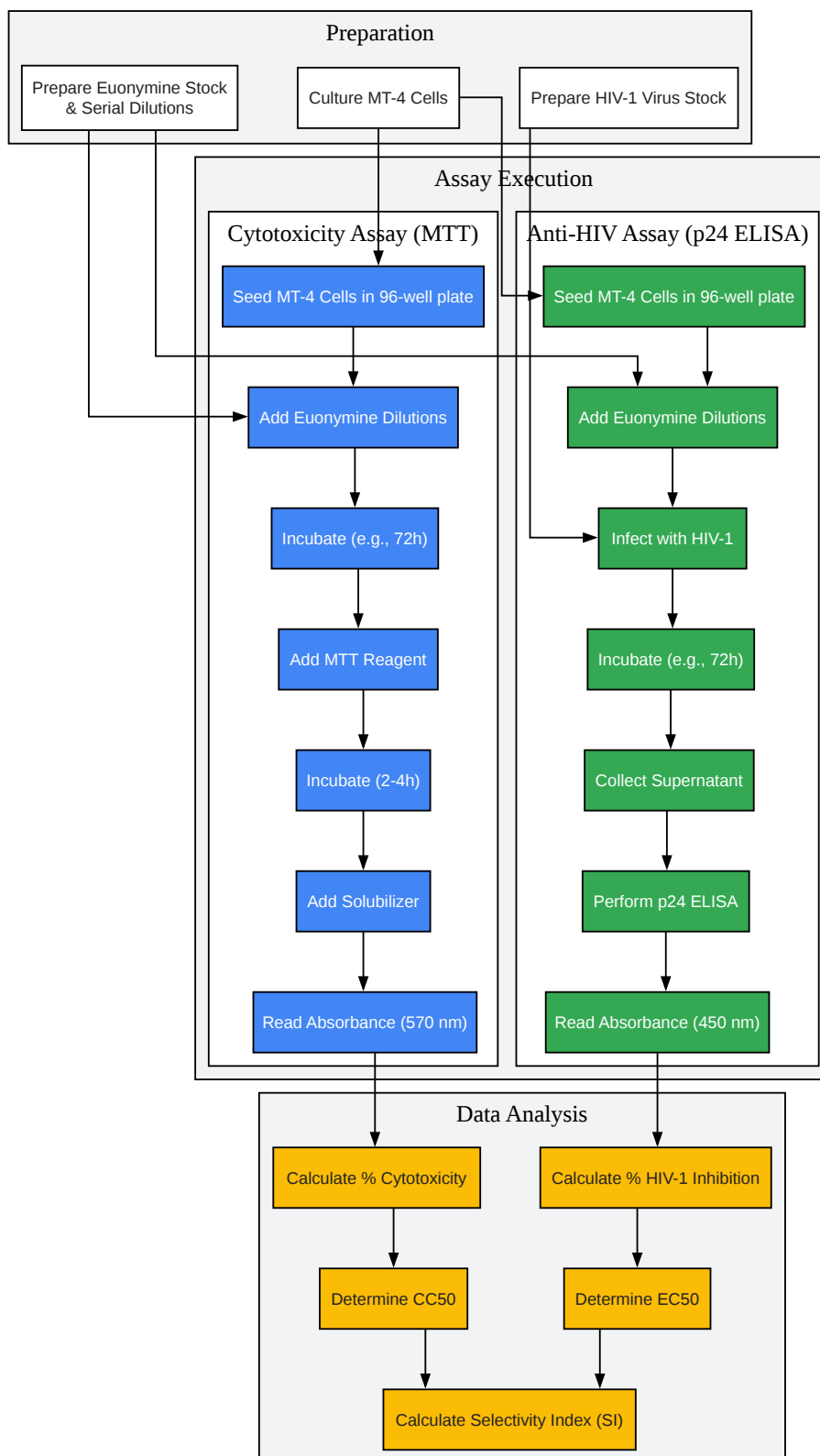
Euonymine is a sesquiterpene pyridine alkaloid, a natural product that has been identified as a potential inhibitor of the Human Immunodeficiency Virus (HIV).[1] This document provides a detailed protocol for evaluating the anti-HIV activity of **Euonymine** in vitro using a cell-based assay. The primary method described is the quantification of HIV-1 p24 antigen expression in infected human T-cell lines, a widely accepted method for assessing viral replication.[2][3] Concurrently, a cytotoxicity assay is performed to determine the compound's toxicity to the host cells, which is crucial for evaluating its therapeutic potential. The selectivity index (SI), the ratio of the cytotoxic concentration to the effective antiviral concentration, is a key parameter for assessing the promise of a potential antiviral drug.[4][5][6]

The protocol herein employs the MT-4 human T-cell line, which is highly susceptible to HIV-1 infection and supports robust viral replication.[7][8][9] The principles of the p24 antigen capture Enzyme-Linked Immunosorbent Assay (ELISA) and the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) cytotoxicity assay are detailed, providing a comprehensive guide for the screening and characterization of **Euonymine**'s anti-HIV efficacy.

Signaling Pathway of HIV-1 Replication

The following diagram illustrates a simplified overview of the HIV-1 replication cycle, which is the target pathway for anti-HIV compounds like **Euonymine**.





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